

Methyl 3-nitroisonicotinate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 3-nitroisonicotinate

Cat. No.: B171716

[Get Quote](#)

An In-depth Technical Guide to Methyl 3-nitroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-nitroisonicotinate is a pivotal chemical intermediate, distinguished by its pyridine core functionalized with a nitro and a methyl ester group. This guide furnishes a comprehensive overview of its chemical identity, molecular structure, and critical role in synthetic chemistry, particularly in the development of advanced pharmaceutical agents and diagnostic tools. Detailed methodologies for its synthesis and key chemical transformations are presented, alongside a summary of its physicochemical and spectroscopic data. The document aims to serve as a technical resource for professionals engaged in medicinal chemistry and drug discovery, providing the foundational knowledge required for the effective utilization of this versatile building block.

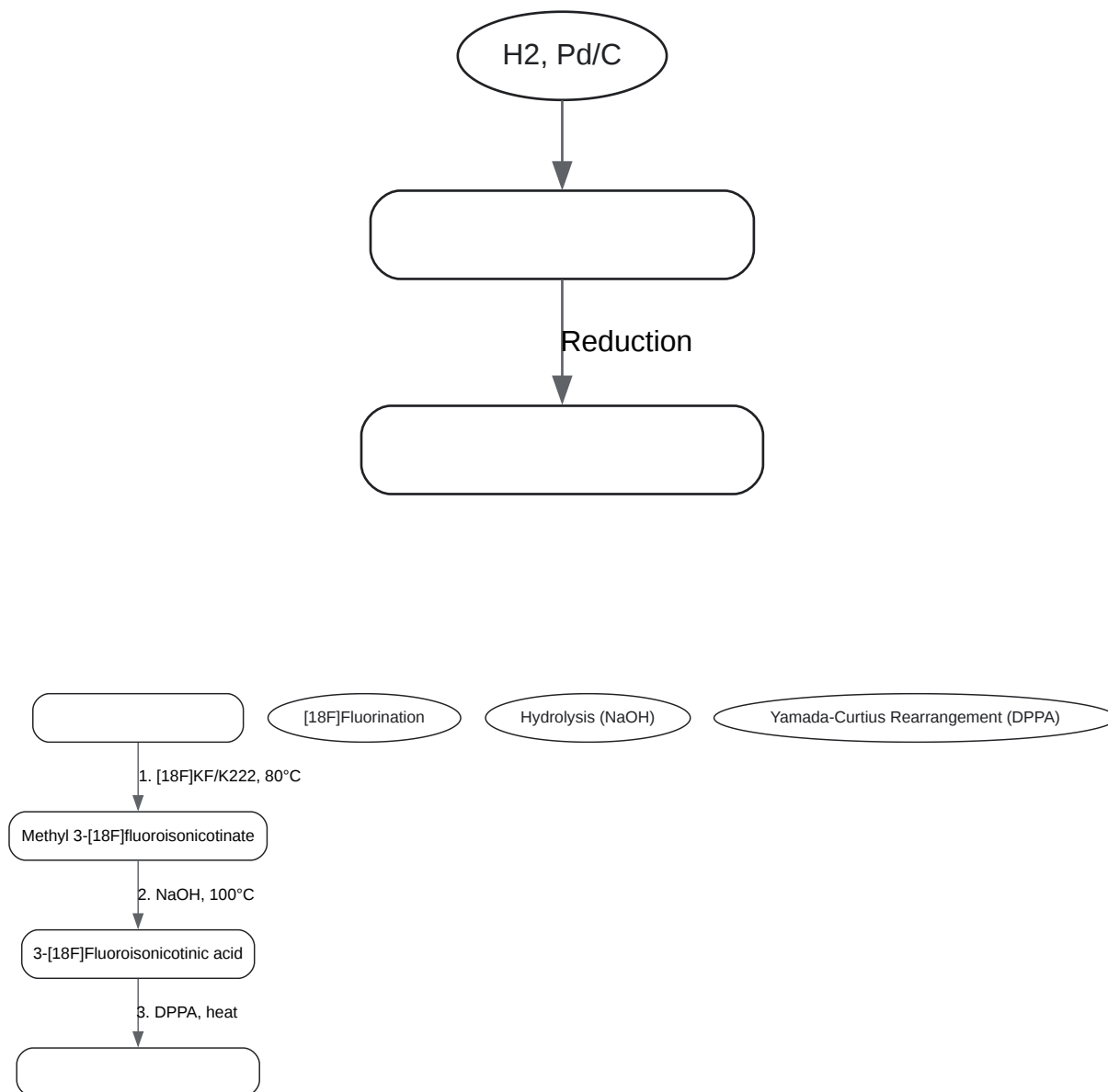
Chemical Identity and Molecular Structure

Methyl 3-nitroisonicotinate is systematically named methyl 3-nitropyridine-4-carboxylate. Its chemical structure consists of a pyridine ring substituted at the 3-position with a nitro group (-NO_2) and at the 4-position with a methyl ester group (-COOCH_3). The strong electron-

withdrawing nature of the nitro group significantly influences the electronic properties and reactivity of the pyridine ring.[1]

CAS Number: 103698-10-8[1]

Molecular Structure:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-nitroisonicotinate | 103698-10-8 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Methyl 3-nitroisonicotinate CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b171716#methyl-3-nitroisonicotinate-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b171716#methyl-3-nitroisonicotinate-cas-number-and-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com